

Dioxabenzofos: An Obsolete Organophosphate Insecticide - Application Notes and Protocols

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Compound of Interest

Compound Name: Dioxabenzofos

Cat. No.: B1670715

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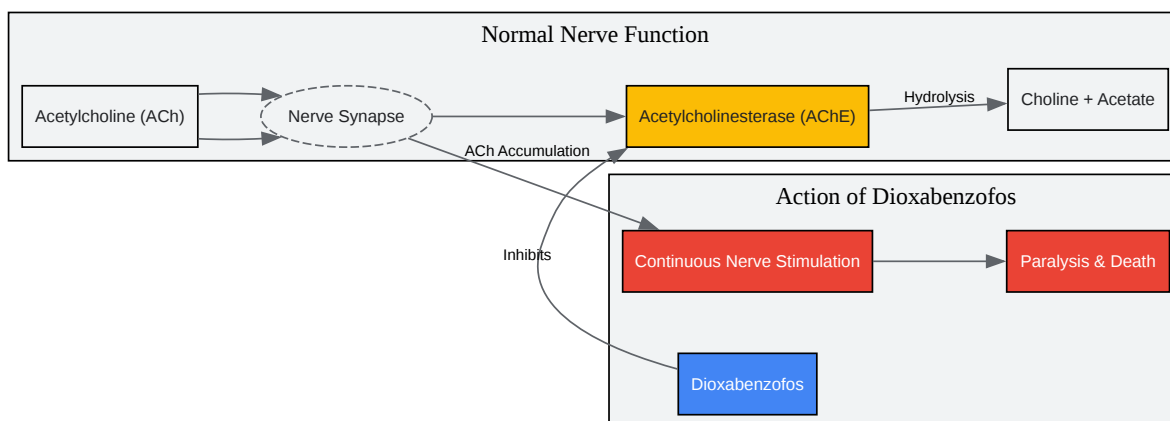
Disclaimer: **Dioxabenzofos**, also known as Salithion, is an obsolete organophosphate insecticide and is no longer in widespread use. The following information is provided for research and informational purposes only and does not constitute a recommendation for its use.

Introduction

Dioxabenzofos (2-methoxy-4H-1,3,2-benzodioxaphosphorin 2-sulfide) is an organothiophosphate insecticide.[1][2][3] As with other organophosphates, its mode of action is the inhibition of the enzyme acetylcholinesterase (AChE), which is critical for nerve function in insects.[4] This inhibition leads to the accumulation of the neurotransmitter acetylcholine, resulting in paralysis and eventual death of the insect. **Dioxabenzofos** was reportedly used for the control of a variety of insect pests on crops such as rice, vegetables, and fruit trees. However, due to its age and obsolescence, specific and detailed data regarding its application in agriculture are scarce in publicly available literature.

Mechanism of Action

The primary mechanism of action for **Dioxabenzofos** is the irreversible inhibition of acetylcholinesterase (AChE) in the nervous system of insects. This leads to the accumulation of acetylcholine at the synaptic cleft, causing continuous nerve stimulation, paralysis, and ultimately, death.



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Figure 1: Simplified signaling pathway of **Dioxabenzofos**'s mechanism of action.

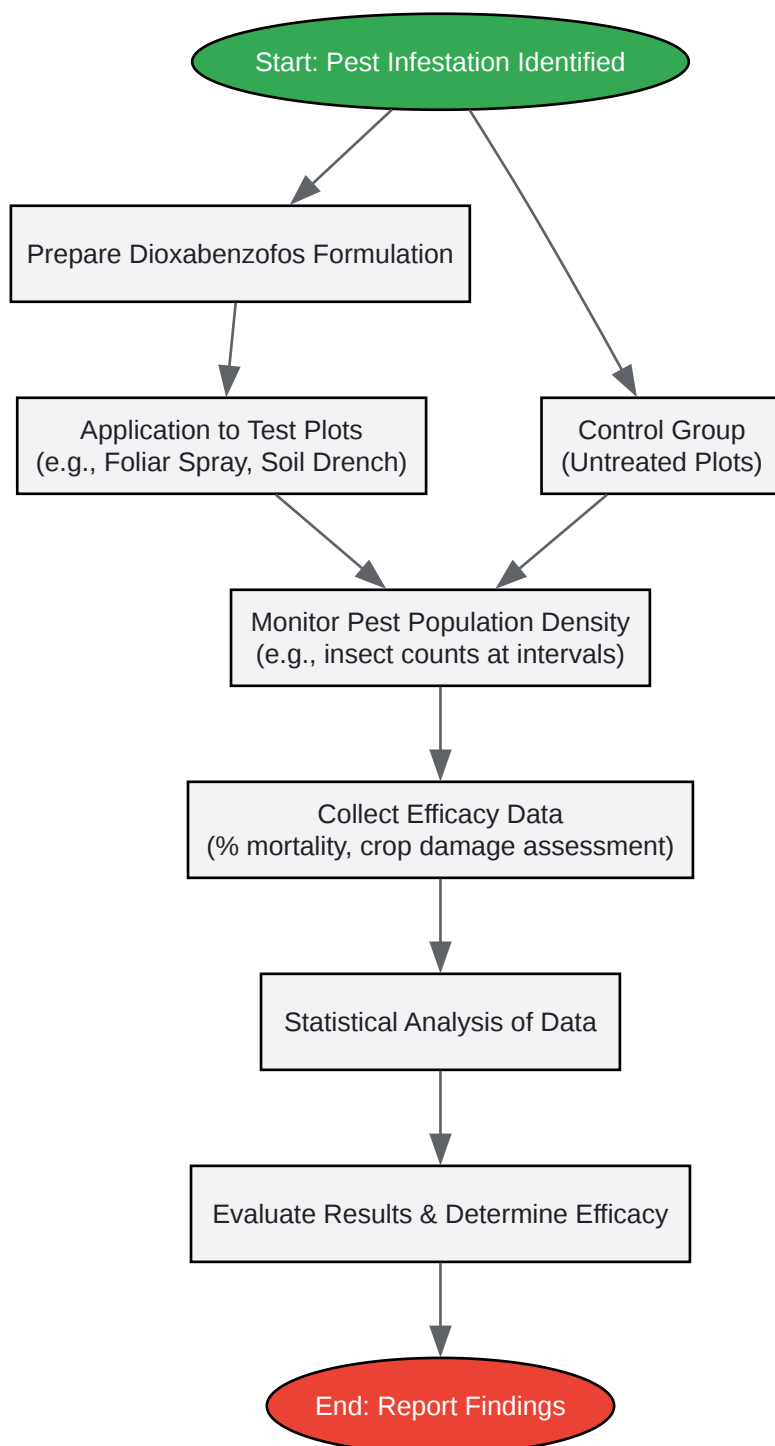
Quantitative Data

Due to the obsolete nature of **Dioxabenzofos**, comprehensive quantitative data from field trials are not readily available in contemporary scientific literature. The following table summarizes the limited toxicological data found.

Data Type	Value	Organism	Source
LD50 (Oral)	Toxic if swallowed (GHS Category 3)	General	[3]
LD50 (Dermal)	Toxic in contact with skin (GHS Category 3)	General	[3]

Experimental Protocols

Detailed experimental protocols for the application of **Dioxabenzofos** in agricultural settings are not available in the reviewed literature. However, a general workflow for evaluating the efficacy of an insecticide like **Dioxabenzofos** can be outlined.



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Figure 2: General experimental workflow for insecticide efficacy trial.

Protocol for Laboratory Bioassay to Determine Insecticide Efficacy:

A standardized laboratory bioassay protocol, such as the leaf-dip method, would have been a common procedure to determine the efficacy of **Dioxabenzofos** against specific insect pests.

- **Insect Rearing:** Maintain a healthy, uniform population of the target insect pest under controlled laboratory conditions.
- **Preparation of Insecticide Solutions:** Prepare a series of dilutions of the **Dioxabenzofos** formulation in an appropriate solvent (e.g., water with a surfactant).
- **Leaf Preparation:** Select uniform, undamaged leaves from the host plant of the target insect.
- **Application:** Dip each leaf into a corresponding insecticide dilution for a standardized period (e.g., 10-30 seconds). A control group of leaves should be dipped in the solvent only.
- **Drying:** Allow the treated leaves to air-dry completely in a fume hood.
- **Insect Exposure:** Place the dried leaves individually in petri dishes or other suitable containers. Introduce a set number of target insects (e.g., 10-20) into each container.
- **Incubation:** Maintain the containers under controlled environmental conditions (temperature, humidity, photoperiod).
- **Mortality Assessment:** Record insect mortality at regular intervals (e.g., 24, 48, and 72 hours) after exposure.
- **Data Analysis:** Calculate the percentage of mortality for each concentration and determine the LC50 (lethal concentration to kill 50% of the population) using probit analysis.

Formulations

Information on specific commercial formulations of **Dioxabenzofos** is limited. As an organophosphate insecticide, it was likely available in common formulations such as:

- Emulsifiable Concentrates (EC): A liquid formulation containing the active ingredient, a solvent, and an emulsifier, designed to be mixed with water to form an emulsion for spraying.
- Wettable Powders (WP): A dry, powdered formulation containing the active ingredient, a carrier, and wetting/dispersing agents, intended to be mixed with water to form a suspension for spraying.
- Granules (G): A solid formulation where the active ingredient is coated onto or absorbed into small, inert granules, typically for soil application.

Target Pests and Application

While specific target pests for **Dioxabenzofos** on particular crops are not well-documented in recent literature, organophosphate insecticides of its class were typically used to control a broad spectrum of chewing and sucking insect pests. Given its mention in the context of rice, it may have been used against pests such as rice stem borers, leafhoppers, and planthoppers. On vegetables and fruit trees, it might have targeted aphids, caterpillars, and other common pests.

Application methods would have been dependent on the formulation and target pest, including foliar sprays for leaf-feeding insects and soil applications for soil-borne pests.

Conclusion

Dioxabenzofos is an obsolete organophosphate insecticide with limited publicly available data on its specific agricultural applications. The information presented here is based on the general properties of organophosphate insecticides and the sparse historical references available. Due to the lack of detailed efficacy data and application protocols, and its obsolete status, the practical application of **Dioxabenzofos** in modern agricultural pest control is not feasible or recommended. Researchers interested in the historical use of organophosphate insecticides may find this information of value, but it should not be used as a guide for current pest management practices.

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